

A Comparative Guide to the Limit of Detection for Bilastine Analytical Standards

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Compound of Interest

Compound Name: *O-2-Amino-2-methylpropyl
Bilastine-d6*

Cat. No.: *B15557937*

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For researchers and professionals in drug development, the accurate quantification of active pharmaceutical ingredients (APIs) is paramount. This guide provides a comparative analysis of the limit of detection (LOD) for Bilastine, a second-generation antihistamine, using various analytical methodologies. While the specific deuterated internal standard, "**O-2-Amino-2-methylpropyl Bilastine-d6**," is primarily used for quantification and its own LOD is not typically determined, this guide focuses on the LOD of Bilastine itself, which is the relevant measure of analytical sensitivity in practice.

Quantitative Data Summary

The sensitivity of an analytical method is fundamentally defined by its limit of detection (LOD), which represents the lowest concentration of an analyte that can be reliably distinguished from background noise. The following table summarizes the reported LODs for Bilastine determined by several common analytical techniques.

Analytical Method	Limit of Detection (LOD)	Limit of Quantitation (LOQ)
RP-HPLC	0.8835 µg/mL	0.2650 µg/mL
RP-HPLC	0.19 µg/mL	0.57 µg/mL[1][2]
RP-HPLC	0.1352 µg/mL	0.4098 µg/mL[3]
RP-HPLC	0.04 µg/mL	0.11 µg/mL[4]
RP-HPLC	0.27 ppm (µg/mL)	0.83 ppm (µg/mL)[5]
UV-Spectrophotometry	0.0646 µg/mL	0.196 µg/mL[6]
LC-MS	0.24 µg/mL	0.74 µg/mL[7]

Experimental Protocols

The determination of the LOD is a critical component of analytical method validation, typically performed in accordance with International Council for Harmonisation (ICH) guidelines.[8] The methodologies cited in this guide generally adhere to these principles.

General Protocol for LOD Determination (Based on ICH Guidelines)

The LOD can be determined by several approaches, including visual evaluation, signal-to-noise ratio, and the standard deviation of the response and the slope of the calibration curve.[9][10]

- Based on the Standard Deviation of the Response and the Slope: This is the most common method for the instrumental analysis techniques presented above.
 - Calibration Curve: A series of calibration standards of the analyte (Bilastine) are prepared and analyzed. A calibration curve is constructed by plotting the analyte concentration versus the instrumental response.
 - Slope (S): The slope of the calibration curve is determined from the linear regression analysis.

- Standard Deviation of the Response (σ): The standard deviation of the response can be determined in two ways:
 - Based on the standard deviation of the blank: Multiple blank samples are measured and the standard deviation of their responses is calculated.
 - Based on the standard deviation of the y-intercept of the regression line: The standard deviation of the y-intercept of the calibration curve is used.
- Calculation: The LOD is calculated using the formula: $LOD = 3.3 * (\sigma / S)$

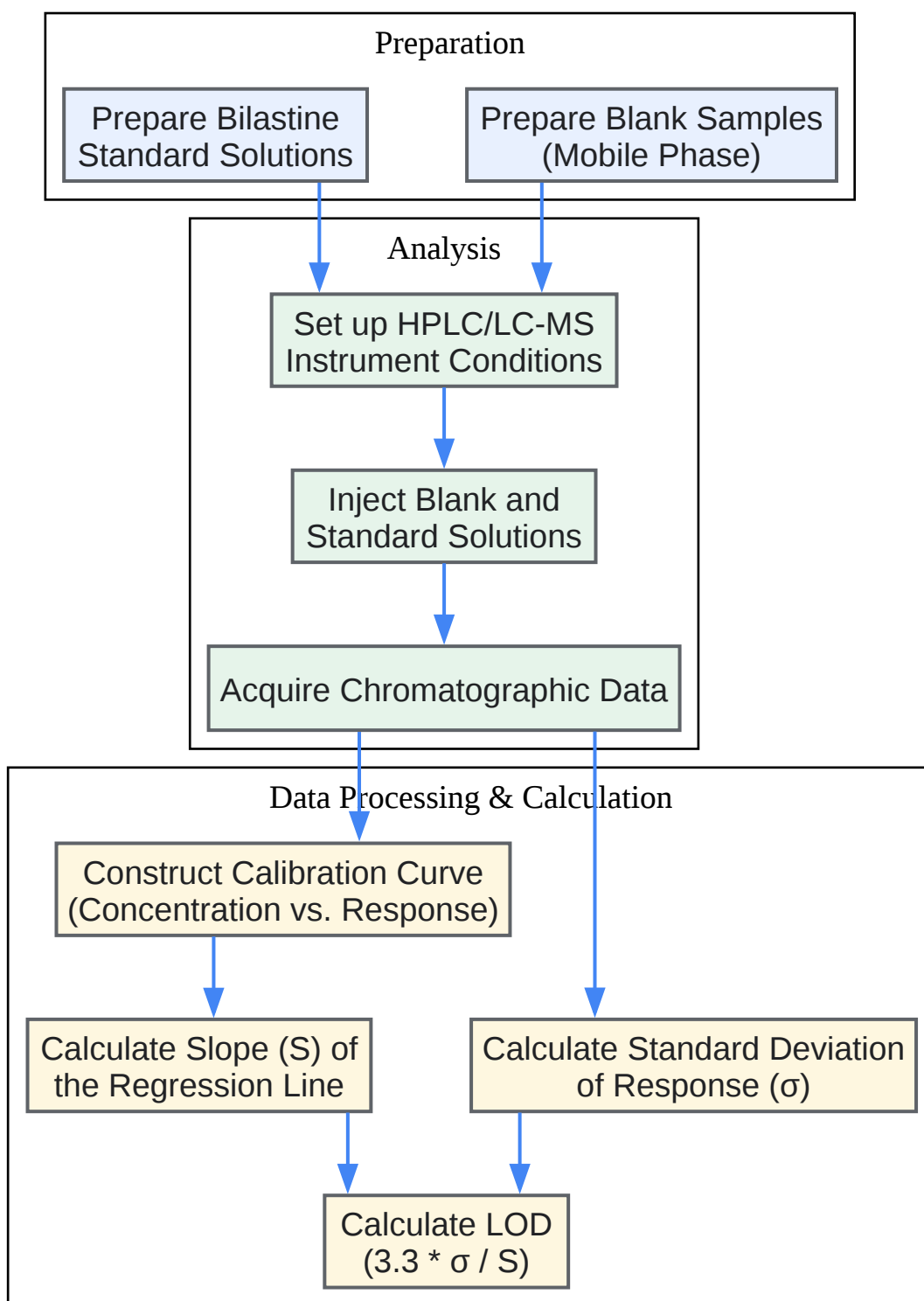
Specific Methodologies from Cited Studies:

- RP-HPLC Method 1:
 - Chromatographic System: A Discovery C8 column (250 mm x 4.6 mm, 5 μ m) was used.
 - Mobile Phase: A mixture of methanol and 0.1% ortho-phosphoric acid (55:45 %v/v).
 - Detection: PDA detector at 276 nm.[2]
- RP-HPLC Method 2:
 - LOD Calculation: Based on the standard deviation of the regression line and the slope of the calibration curve.[3]
- LC-MS Method:
 - Chromatographic System: Agilent 1290 Infinity II LC system with a Poroshell Stable Bond (SB) C18 column (4.6x150mm, 2.7 μ m).
 - Mobile Phase: A mixture of acetonitrile, water, and methanol in a 40:30:30 ratio.
 - Flow Rate: 0.5 mL/min.
 - Detection: Agilent 6470 Triple Quadrupole Mass Spectrometer, with detection at 215nm.
 - LOD Calculation: Determined as per ICH guidelines, with the calibration curve showing linearity over a concentration range of 5–100 μ g/mL.[7]

Visualizations

Experimental Workflow for LOD Determination

The following diagram illustrates a typical workflow for determining the Limit of Detection for Bilastine using a chromatographic method.

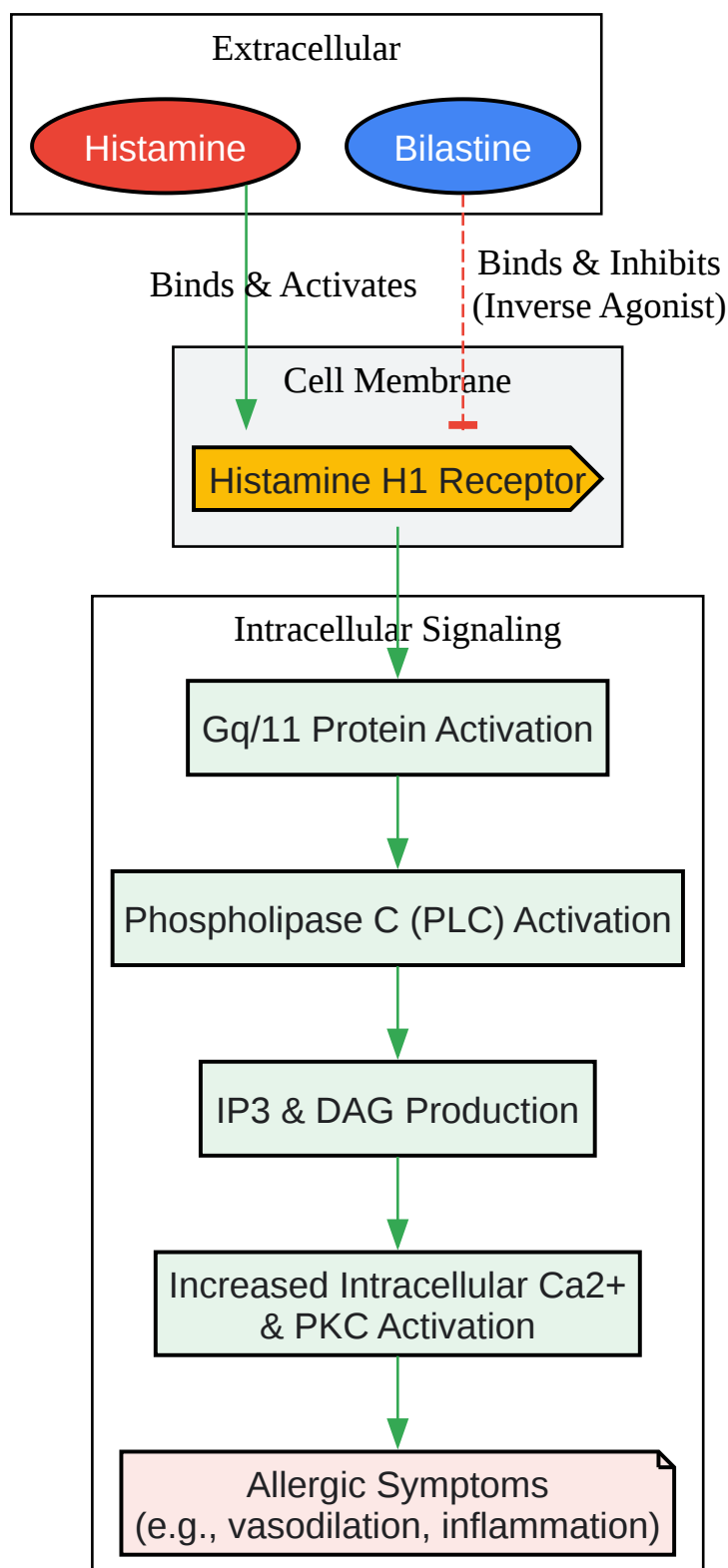


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Caption: Experimental workflow for LOD determination of Bilastine.

Signaling Pathway of Bilastine

Bilastine functions as a selective inverse agonist of the histamine H1 receptor, effectively blocking the downstream signaling cascade that leads to allergic symptoms.



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Caption: Bilastine's mechanism of action on the H1 receptor pathway.

In an allergic response, histamine is released from mast cells and binds to H1 receptors.[11]
[12] This activation leads to a cascade of intracellular events, ultimately causing the symptoms of an allergic reaction.[13] Bilastine acts as a selective histamine H1 receptor antagonist, preventing histamine from binding and thereby reducing the development of allergic symptoms. [11][12] It functions as an inverse agonist, stabilizing the inactive state of the H1 receptor.

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